

N,N'-Disuccinimidyl Carbonate (DSC): A Technical Guide to Handling and Storage

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Compound of Interest

Compound Name: *N,N'*-Disuccinimidyl carbonate

Cat. No.: B114567

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Audience: Researchers, scientists, and drug development professionals.

This guide provides an in-depth overview of the essential procedures for the safe handling and effective storage of solid **N,N'-Disuccinimidyl carbonate** (DSC). Adherence to these protocols is critical for ensuring reagent stability, experimental reproducibility, and personnel safety.

Chemical and Physical Properties

N,N'-Disuccinimidyl carbonate is a white crystalline solid widely used as a coupling reagent and an efficient activating agent for carboxylic acids and amines in bioconjugation and peptide synthesis.^{[1][2]} Its high reactivity is intrinsically linked to its sensitivity, particularly to moisture.^[1]

Property	Value	Source(s)
CAS Number	74124-79-1	^{[3][4]}
Molecular Formula	C ₉ H ₈ N ₂ O ₇	^[5]
Molar Mass	256.17 g/mol	^{[1][5]}
Appearance	White powder or crystals	^[2]
Melting Point	~190°C (with decomposition)	^{[2][5]}
Solubility	Soluble in DMF, acetonitrile, hot pyridine; Insoluble in water.	^{[1][5]}

Hazard Identification and Safety Precautions

DSC is classified as a hazardous chemical.^[4] Understanding its risks is fundamental to safe handling. All operations should be performed within a certified chemical fume hood.

2.1 GHS Hazard Classification

Hazard Class	Category	Statement	Source(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	^[4] ^[6] ^[7]
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	^[4] ^[6] ^[7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	^[4] ^[7]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed	^[6] ^[7]

2.2 Required Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to mitigate exposure risks.

Equipment	Specification	Source(s)
Eye Protection	Chemical safety goggles with side-shields (conforming to EN166 or OSHA 29 CFR 1910.133).	[3] [4] [8]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile), tested according to EN 374. Gloves must be inspected before use and disposed of properly after.	[3] [7]
Body Protection	Laboratory coat. For larger quantities or significant spill risk, consider impervious clothing.	[8] [9]
Respiratory Protection	For operations generating significant dust, use a particulate filter respirator (e.g., P2 or N95) tested under NIOSH (US) or CEN (EU) standards.	[3] [7]

Storage Protocols for Maximum Stability

The primary threat to the stability of solid DSC is moisture.[\[1\]](#) DSC readily hydrolyzes in the presence of water, leading to the release of N-hydroxysuccinimide (NHS) and carbon dioxide, which significantly reduces its coupling efficiency.[\[1\]](#) Proper storage is therefore non-negotiable for preserving its chemical integrity.

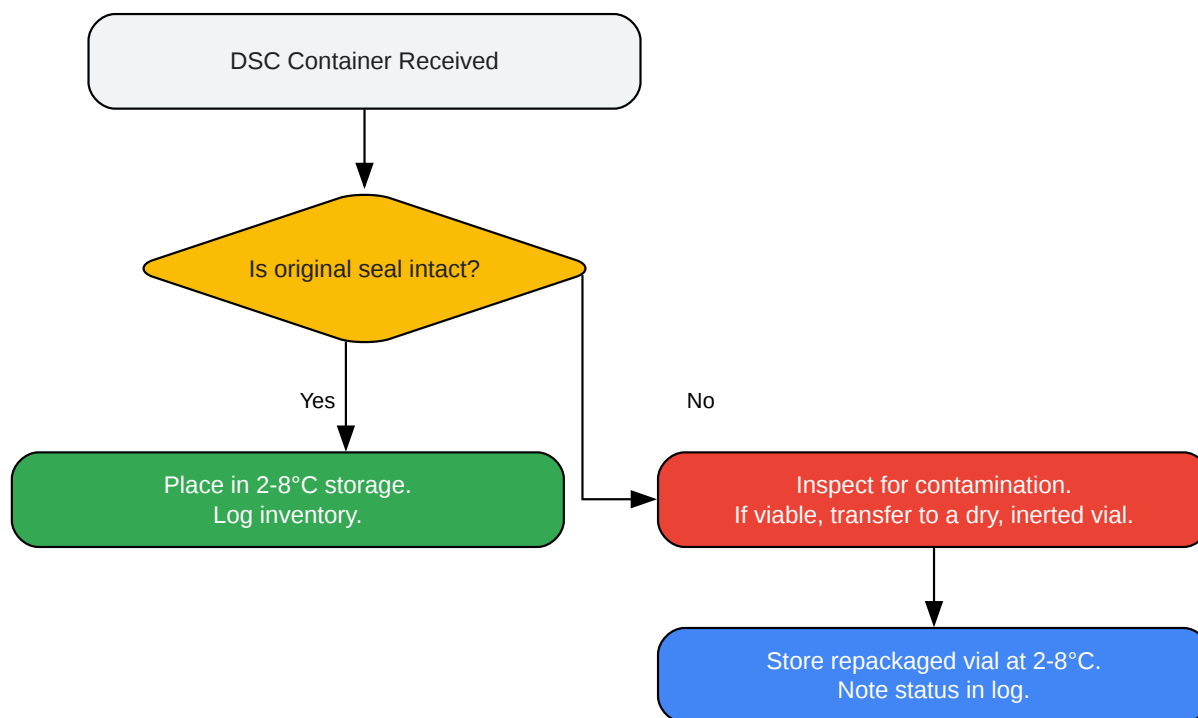
3.1 Recommended Storage Conditions

Parameter	Recommended Condition	Rationale	Source(s)
Temperature	2°C to 8°C (Refrigerated)	Slows decomposition pathways and maintains stability.	[2] [3] [7]
Atmosphere	Inert Gas (e.g., Nitrogen, Argon)	Prevents exposure to atmospheric moisture. This is the most critical parameter.	[4] [9]
Container	Tightly sealed, original manufacturer's container (e.g., Sure/Seal™ bottles) or glass vial with a PTFE-lined cap, further sealed with paraffin film.	Provides a physical barrier against moisture and air ingress.	[4] [9]

3.2 Chemical Incompatibilities

To prevent degradation and hazardous reactions, DSC must be stored away from the following:

- Water/Moisture: Causes rapid hydrolysis.[\[1\]](#)
- Strong Oxidizing Agents: Risk of vigorous reaction.[\[4\]](#)
- Strong Acids: Can catalyze decomposition.[\[4\]](#)
- Alcohols and Amines: DSC is designed to react with these nucleophiles; avoid storing in proximity to prevent inadvertent reactions.



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Caption: Decision workflow for storing a new DSC container.

Experimental Protocols for Handling Solid DSC

These protocols are designed for handling moisture-sensitive solids and should be executed with precision.

4.1 Protocol: Workspace and Glassware Preparation

- **Workspace:** Designate a clean, dry area within a chemical fume hood for all handling procedures. Ensure emergency equipment (spill kit, fire extinguisher) is accessible.^[4]
- **Glassware Drying:** All glassware (spatulas, weigh boats, flasks) must be free of adsorbed moisture.^[10] Place glassware in a laboratory oven at >125°C for a minimum of 4 hours (or overnight).^[11]

- Inert Atmosphere Assembly: Assemble hot glassware and immediately flush with a stream of dry nitrogen or argon while it cools to room temperature.[\[10\]](#)[\[11\]](#) This prevents re-adsorption of atmospheric moisture.

4.2 Protocol: Weighing and Dispensing Solid DSC

This procedure should be performed rapidly and efficiently to minimize atmospheric exposure. A glovebox provides the ideal environment.[\[12\]](#)

- Equilibration: Remove the sealed DSC container from the 2-8°C storage. Allow it to warm to ambient temperature before opening (minimum 30-60 minutes). This crucial step prevents condensation of moist air onto the cold solid.
- Inert Gas Purge: Prepare the receiving flask by fitting it with a septum and purging with dry nitrogen or argon.[\[13\]](#)
- Dispensing:
 - In a Glovebox: Transfer the DSC container into the glovebox antechamber, purge, and bring it into the main chamber. Weigh the desired amount of DSC into an appropriate container and quickly seal the receiving vessel and the stock container.
 - On the Bench (In Fume Hood): Briefly remove the container cap. Under a positive flow of inert gas directed into the container opening, quickly remove the desired amount of solid using a dry spatula. Transfer it to the reaction vessel. Immediately and tightly reseal the stock container, wrap the cap with paraffin film, and return it to refrigerated storage.
- Final Sealing: Purge the headspace of the stock container with inert gas before final sealing if it has been opened for more than a few seconds.

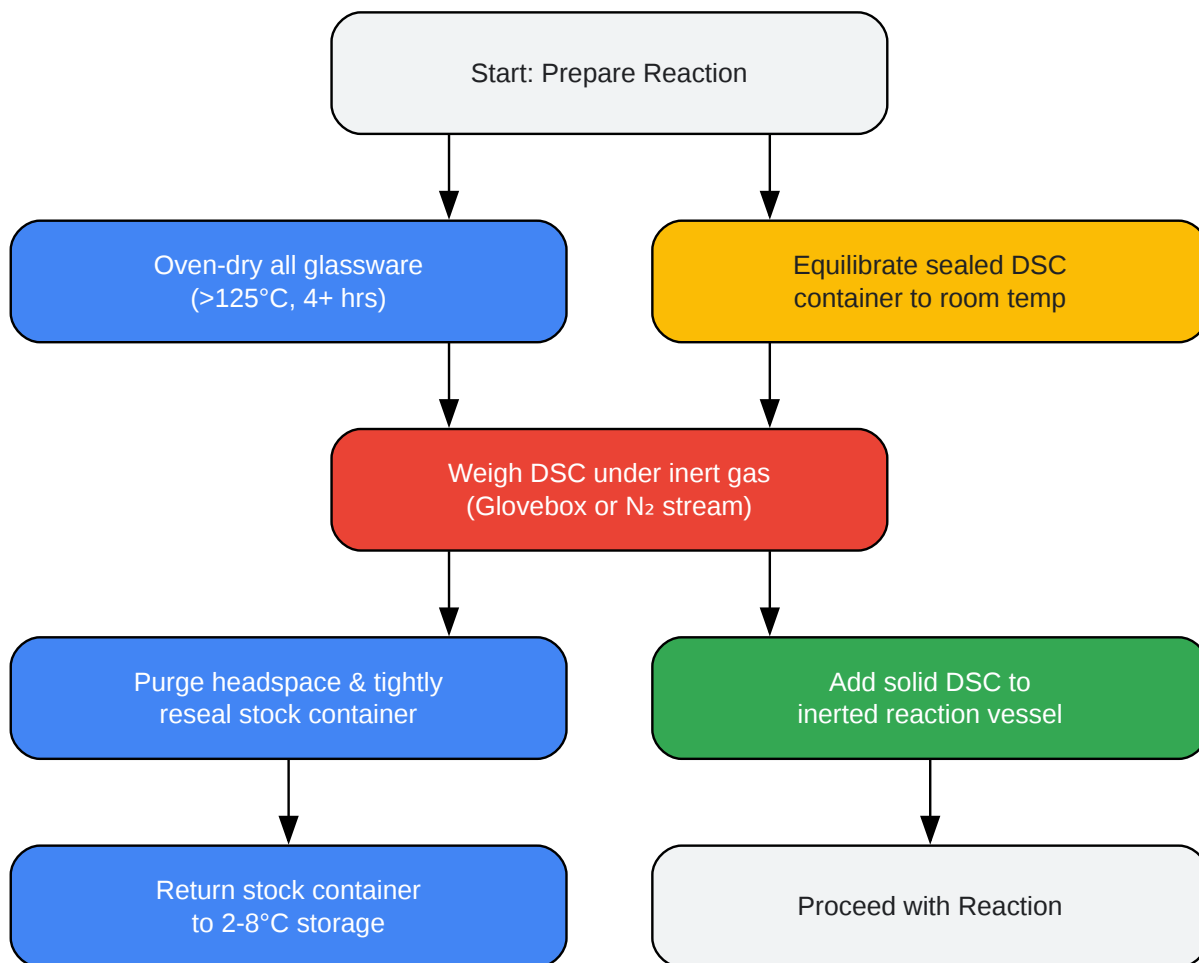
4.3 Protocol: Accidental Spill Cleanup

- Evacuate and Ventilate: Ensure the area is well-ventilated.[\[3\]](#)
- Don PPE: Wear all required PPE as described in section 2.2.
- Containment: Prevent the formation of dust clouds.[\[3\]](#) Do not add water.

- Cleanup: Carefully sweep up the solid material using non-sparking tools.^{[4][9]} Place the spilled solid and all contaminated cleanup materials into a clearly labeled, sealable container for hazardous waste.^[3]
- Decontamination: Wipe the spill area with a cloth dampened with an inert solvent (e.g., anhydrous acetonitrile), followed by soap and water. All cleaning materials must be disposed of as hazardous waste.

4.4 Protocol: Waste Disposal

- Containerization: Collect waste DSC and any materials contaminated with it (e.g., weigh boats, gloves, cleaning materials) in a dedicated, sealed hazardous waste container.^{[7][8]}
- Labeling: Clearly label the container as "Hazardous Waste: **N,N'-Disuccinimidyl carbonate**".
- Disposal: Dispose of the waste through a licensed disposal company, following all local, regional, and national regulations.^{[4][7]} Do not empty into drains.^[4]



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Caption: Experimental workflow for handling solid DSC.

By implementing these rigorous handling and storage protocols, researchers can ensure the long-term stability and reactivity of **N,N'-Disuccinimidyl carbonate**, leading to more reliable and successful experimental outcomes while maintaining a high standard of laboratory safety.

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